Structure-activity relationship of YFMRF-NH2 analogues with altered sequences

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Compound of Interest

Compound Name:	*H-Tyr-phe-met-arg-phe-NH2*
CAS No.:	*99414-63-8*
Cat. No.:	*B3030873*

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Comprehensive Comparison Guide: Structure-Activity Relationship (SAR) of YFMRF-NH2 Analogues in ASIC Modulation

Executive Summary

Acid-sensing ion channels (ASICs) are proton-gated cation channels critical to sensory neurotransmission, pain signaling, and ischemic neurodegeneration[1]. While extracellular protons are the primary agonists, ASIC gating kinetics—specifically steady-state and acute desensitization—are potently modulated by RFamide neuropeptides[2].

This guide provides an in-depth comparative analysis of the structure-activity relationship (SAR) of YFMRF-NH2 (YFMRFamide) and its sequence-altered analogues. By examining how specific amino acid substitutions dictate binding affinity and channel stabilization, researchers and drug development professionals can leverage these insights to engineer highly selective ASIC1b and ASIC3 modulators for analgesic and neuroprotective therapies.

Mechanistic Causality: How Sequence Alterations Drive ASIC Modulation

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To engineer effective ASIC modulators, one must understand the structural causality of peptide-channel interactions. Unlike direct agonists, RFamides act as allosteric modulators. Docking and mutagenesis studies reveal that these peptides bind to the nonproton ligand-sensing domain—specifically the lower palm domain—of the ASIC trimer[2].

During proton-induced activation, the lower palm domain acts as a critical hinge, collapsing to transition the channel from an open state to a desensitized state[3]. When YFMRF-NH2 or its analogues bind to this region, they introduce steric hindrance that physically restricts this hinge movement. Consequently, the channel is stabilized in its open conformation, drastically slowing the rate of acute desensitization (quantified as an increase in the time constant,

)[2].

Sequence alterations directly dictate the degree of this steric stabilization:

- FMRF-NH2 (Baseline): The canonical tetrapeptide provides only a modest delay in desensitization[4].
- YFMRF-NH2 (N-terminal Extension): The addition of the aromatic Tyrosine (Y) enhances interaction with the hydrophobic pockets of the lower palm. This alteration significantly increases the desensitization time constant (

) for ASIC3 and uniquely decreases peak currents in ASIC1b[2][4].
- RPRF-NH2 (Internal Substitution): Substituting Methionine (M) with Proline (P) and adding basic Arginine (R) residues shifts the SAR towards extreme ASIC3 selectivity, increasing the desensitization delay exponentially compared to YFMRF-NH2[4].
- WRPRF-NH2 (Aromatic Optimization): The addition of Tryptophan (W) to the N-terminus creates the most potent ASIC3 modulator discovered to date, effectively abolishing acute desensitization entirely[5].

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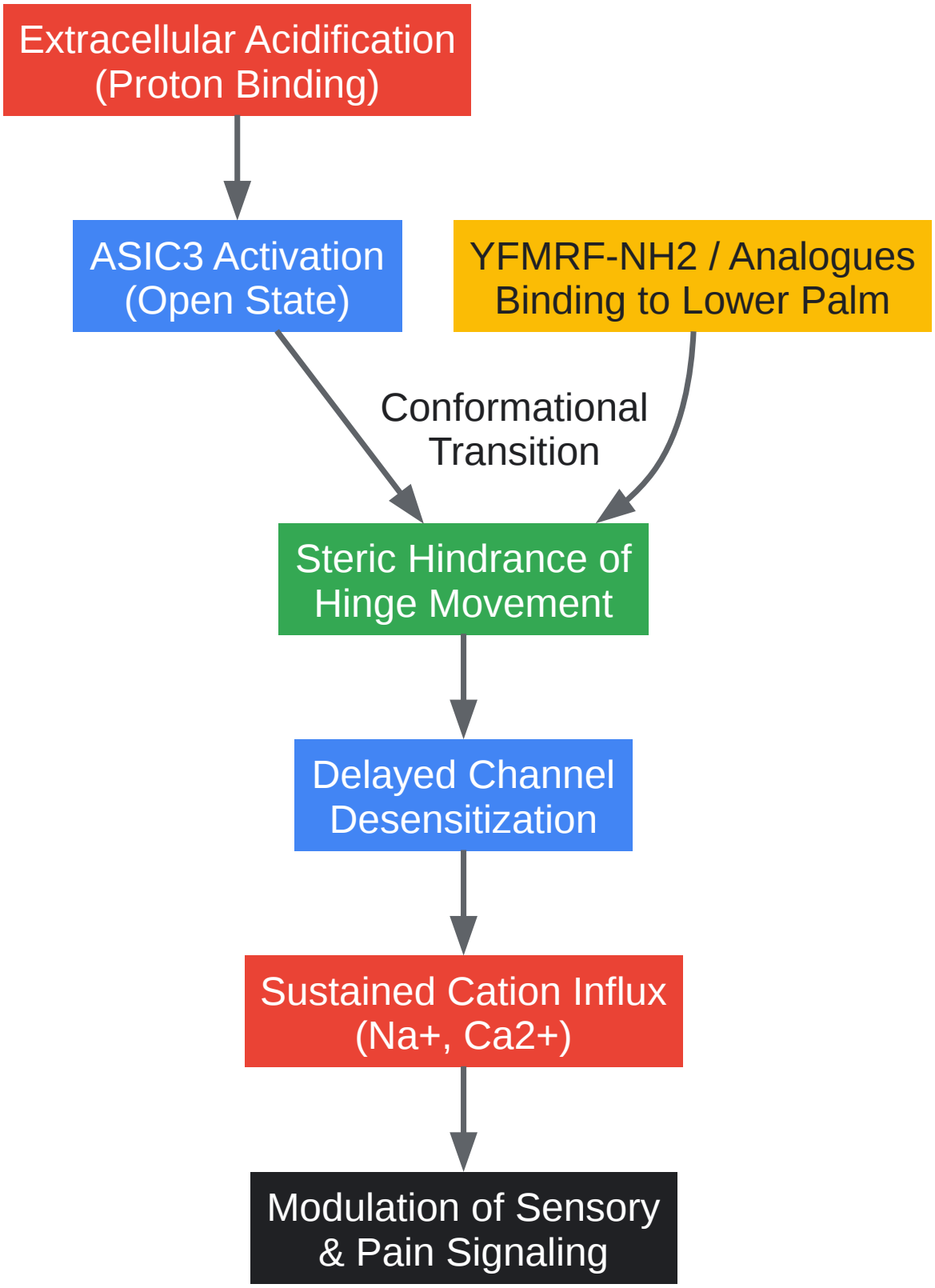

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Logical relationship of ASIC3 modulation by YFMRF-NH2 analogues via the lower palm domain.

Quantitative SAR Data Comparison

The table below synthesizes electrophysiological data comparing the modulatory effects of YFMRF-NH2 and its sequence-altered analogues. Performance is measured by the ratio of peak current (

) and the desensitization time constant (

) at a standard 20 μM peptide concentration[4][6].

Peptide Analogue	Amino Acid Sequence	Target ASIC	Effect on Peak Current ( )	Effect on Desensitization ( )	Modulatory Profile
FMRF-NH2	Phe-Met-Arg-Phe-NH	ASIC3	1.00 (No change)	~1.86x slower	Weak Modulator
YFMRF-NH2	Tyr-Phe-Met-Arg-Phe-NH	ASIC1b	0.58 ± 0.04 (Decreased)	~1.13x slower	Dual Modulator / Inhibitor
YFMRF-NH2	Tyr-Phe-Met-Arg-Phe-NH	ASIC3	1.00 (No change)	12.12 ± 9.40x slower	Strong Modulator
RPRF-NH2	Arg-Pro-Arg-Phe-NH	ASIC3	1.00 (No change)	>15.0x slower	Highly Selective Modulator
WRPRF-NH2	Trp-Arg-Pro-Arg-Phe-NH	ASIC3	>1.50 (Increased)	Desensitization abolished	Potent Activator / Modulator

Data synthesis derived from unbiased neuropeptide screening and manual patch-clamp assays[4][5][6].

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Experimental Workflows: Self-Validating Electrophysiological Protocol

To ensure high trustworthiness and reproducibility in SAR studies, the following two-electrode voltage clamp (TEVC) methodology outlines a self-validating system for evaluating YFMRF-NH2 analogues. Every step is designed with built-in controls to prevent data artifacts caused by channel rundown or tachyphylaxis[5].

Step 1: Oocyte Preparation & Expression

- Action: Inject defolliculated Xenopus laevis oocytes with 0.1–1 ng of cRNA encoding human ASIC1b or ASIC3. Incubate at 19°C for 24–48 hours in ND96 medium[2].
- Causality: Utilizing Xenopus oocytes provides a robust, isolated expression system devoid of endogenous mammalian ASICs, ensuring that recorded currents are exclusively from the target receptor without cross-reactivity.

Step 2: Baseline Establishment (The Control Loop)

- Action: Clamp the oocyte at -60 mV. Continuously perfuse with a conditioning solution at pH 7.4. Apply a 5-second acidic stimulus (pH 5.9 for ASIC1b; pH 6.3 for ASIC3) every 60 seconds. Repeat until the peak current (

) and desensitization time constant (

) vary by <5% between sweeps.
- Causality: ASICs are prone to tachyphylaxis (current rundown over repeated stimulations). Establishing a strict <5% variance baseline self-validates the system, proving that subsequent peptide-induced changes are genuine pharmacological modulations, not artifacts of channel fatigue.

Step 3: Peptide Pre-application

- Action: Switch the conditioning perfusion to ND96 (pH 7.4) containing 20 µM of the YFMRF-NH2 analogue for 30 seconds[6].

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- Causality: Because RFamides bind to the lower palm domain—a region that undergoes massive structural rearrangement during activation—the peptide must reach binding equilibrium before protonation occurs.

Step 4: Acidic Activation & Data Acquisition

- Action: Apply the acidic stimulus concurrently with the peptide. Record the new

  and fit the decay phase to a single exponential function to derive

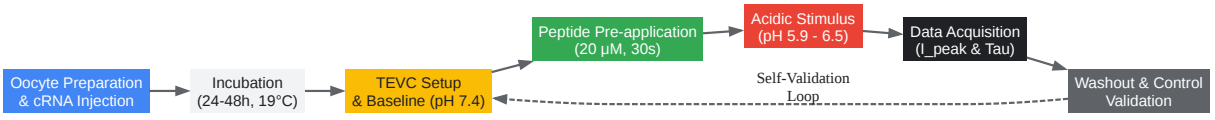
  [4].

- Causality: This step triggers the gating mechanism, allowing the researcher to quantify the exact degree of steric hindrance the peptide imposes on the channel's desensitization hinge.

Step 5: Washout & Validation

- Action: Wash the oocyte with peptide-free pH 7.4 solution for 2 minutes, followed by a final acidic stimulus. The current must return to within 10% of the original baseline.

- Causality: This is the final self-validation checkpoint. If the current fails to recover, it indicates non-specific membrane disruption, peptide toxicity, or incomplete washout, thereby invalidating the data point.



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Step-by-step electrophysiological workflow for screening YFMRF-NH2 analogues on ASICs.

Conclusion

The SAR of YFMRF-NH2 analogues demonstrates a clear evolutionary trajectory for drug design targeting ASICs. While the baseline YFMRF-NH2 peptide exhibits dual modulatory behavior (inhibiting ASIC1b peak currents while slowing ASIC3 desensitization)[2][4], strategic

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sequence alterations yield vastly superior pharmacological tools. Substituting internal residues and capping the N-terminus with bulky aromatic amino acids (as seen in WRPRF-NH2) maximizes steric hindrance in the lower palm domain, creating highly selective, potent ASIC3 modulators[5]. Utilizing the self-validating electrophysiological protocols outlined above ensures that future analogue screening remains robust, reliable, and translationally relevant.

References

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